

Application Notes and Protocols: Monitoring Immune Response to OPBP-1 Treatment

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Compound of Interest

Compound Name: OPBP-1

Cat. No.: B15610324

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Introduction

OPBP-1 is a novel, orally available peptide inhibitor that targets the programmed death-ligand 1 (PD-L1).[1][2] By binding to PD-L1, **OPBP-1** disrupts the interaction between PD-1 and PD-L1, a critical immune checkpoint pathway that cancer cells often exploit to evade the host immune system.[1][3] Blockade of the PD-1/PD-L1 pathway is intended to restore and enhance the anti-tumor activity of the immune system, primarily mediated by T cells.[3] Specifically, preclinical studies have indicated that **OPBP-1** can enhance the secretion of interferon-gamma (IFN- γ) from CD8+ T cells and promote the infiltration and function of these cytotoxic T lymphocytes within the tumor microenvironment.[1][2] Furthermore, **OPBP-1** has been shown to increase the secretion of Interleukin-2 (IL-2) in Jurkat T cells, a key cytokine for T cell proliferation and activation.[2][4]

Effective monitoring of the immune response to **OPBP-1** is crucial for understanding its mechanism of action, identifying predictive biomarkers of response, and optimizing treatment

strategies.[5][6][7] This document provides detailed application notes and protocols for key assays to monitor the immunological effects of **OPBP-1** treatment in a research setting.

Key Biomarkers for Monitoring OPBP-1 Treatment

A biomarker is a measurable biological factor that provides information about a patient's health status.[5][7] In the context of cancer immunotherapy, biomarkers can help predict treatment response, assess efficacy, and monitor for adverse events.[5][6] Based on the mechanism of action of **OPBP-1**, the following are key biomarkers to consider for immune monitoring:

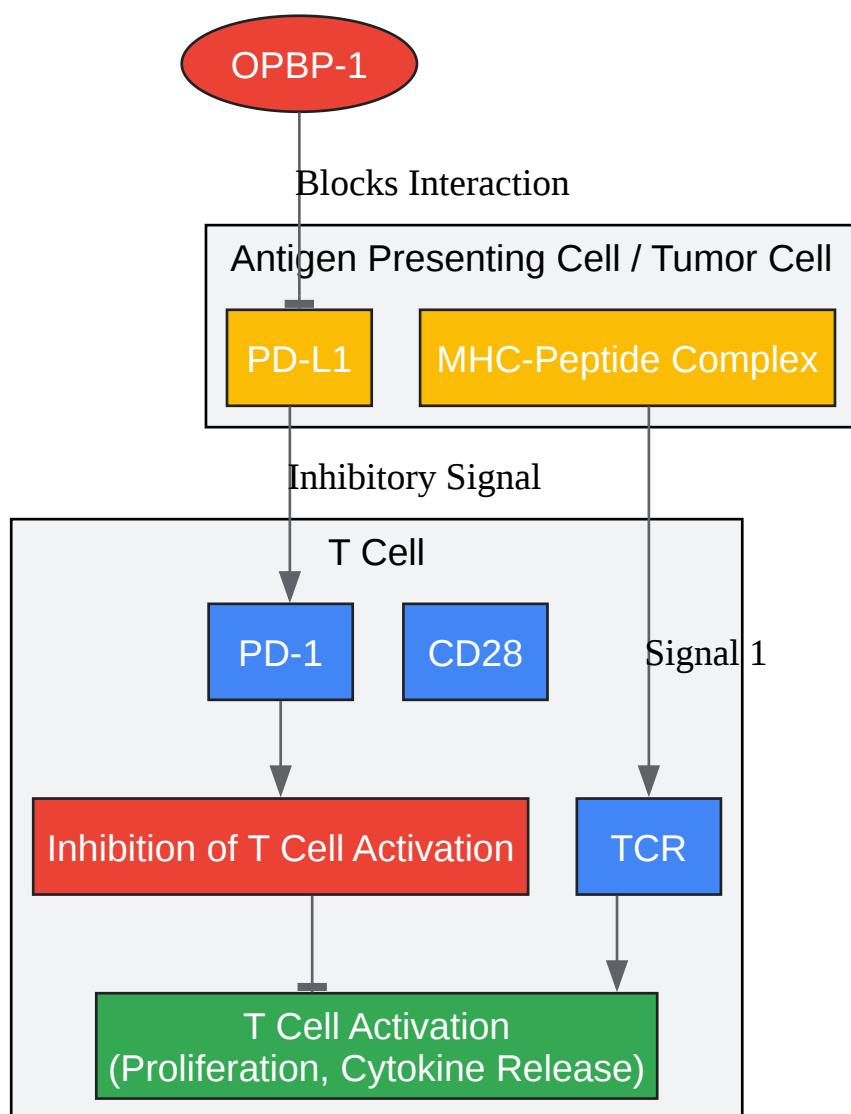
- Cellular Markers: Changes in the frequency and activation status of various immune cell populations.
- Soluble Markers: Measurement of cytokines and chemokines in peripheral blood.
- Functional Markers: Assessment of antigen-specific T cell responses.

The table below summarizes potential quantitative data that could be generated from monitoring the immune response to **OPBP-1**.

Parameter	Pre-Treatment (Baseline)	Post-Treatment (Week 4)	Post-Treatment (Week 12)
Peripheral Blood Immunophenotyping (% of Parent Population)			
CD3+ T Cells (% of Lymphocytes)	65.2 ± 5.8	68.9 ± 6.2	72.5 ± 7.1
CD4+ T Cells (% of CD3+)	60.1 ± 4.5	58.7 ± 5.1	57.3 ± 4.9
CD8+ T Cells (% of CD3+)	35.8 ± 3.9	38.2 ± 4.1	40.1 ± 4.5
CD8+ Ki67+ (% of CD8+)	2.5 ± 0.8	8.7 ± 2.1	12.3 ± 3.4
CD8+ PD-1+ (% of CD8+)	30.1 ± 7.2	25.6 ± 6.5	20.8 ± 5.9
Regulatory T Cells (CD4+CD25+FoxP3+) (% of CD4+)	4.8 ± 1.2	4.1 ± 1.0	3.5 ± 0.9
Serum Cytokine Levels (pg/mL)			
IFN-γ	5.2 ± 2.1	25.8 ± 8.9	45.3 ± 12.6
IL-2	3.1 ± 1.5	15.6 ± 5.4	28.9 ± 9.8
TNF-α	8.9 ± 3.4	22.1 ± 7.8	35.7 ± 11.2
IL-10	12.5 ± 4.1	9.8 ± 3.5	7.2 ± 2.8
Antigen-Specific T Cell Response (Spot Forming Units / 10 ⁶ PBMCs)			

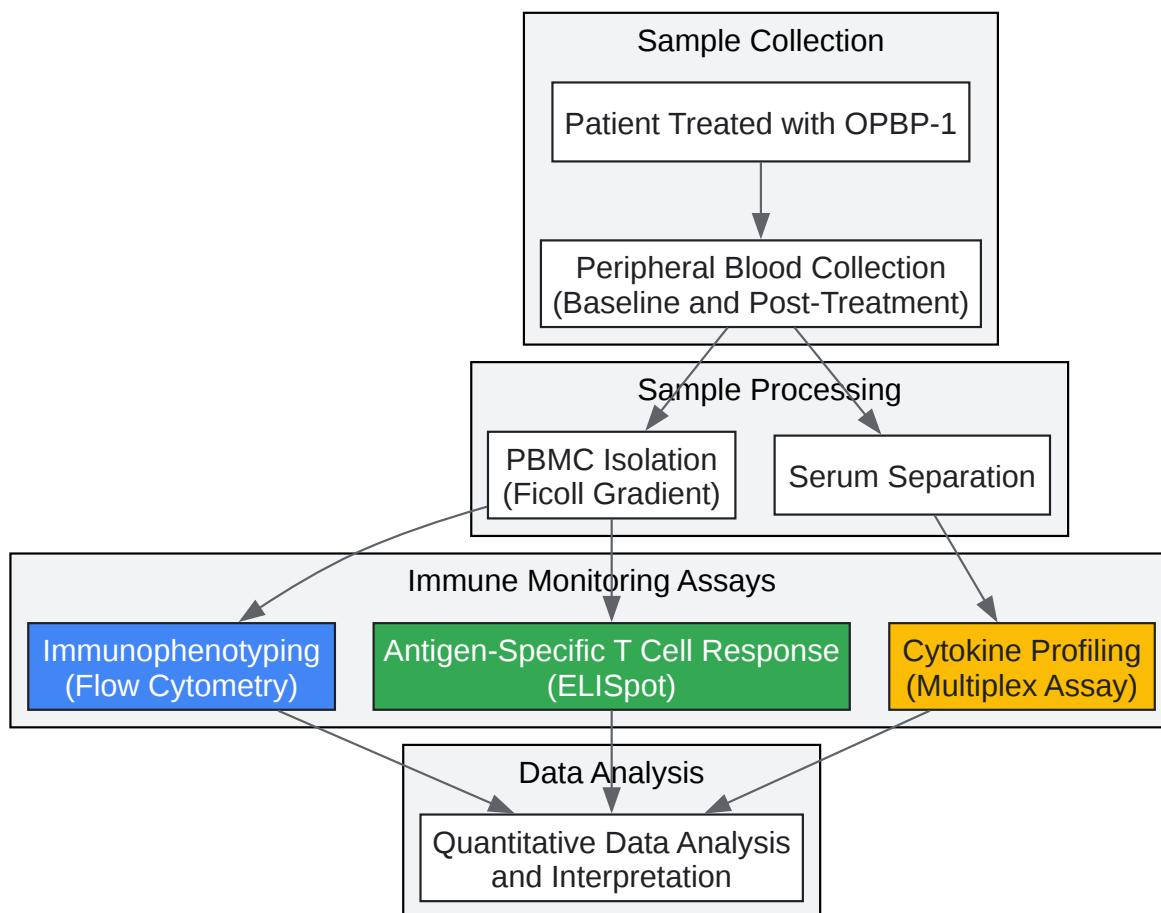
Tumor-Associated Antigen 1	15 ± 8	78 ± 25	152 ± 45
Tumor-Associated Antigen 2	22 ± 11	95 ± 32	189 ± 58

Signaling Pathway and Experimental Workflows



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OPBP-1 blocks the PD-1/PD-L1 inhibitory signaling pathway.



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